

An In-depth Technical Guide to the Physical Properties of 4-Iodotoluene

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Compound of Interest

Compound Name: 4-Iodotoluene

Cat. No.: B166478

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This guide provides a comprehensive overview of the physical properties of **4-Iodotoluene**, with a specific focus on its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development who utilize this compound in their work. This document outlines key data, experimental protocols for its determination, and a visualization of its application in a common chemical reaction.

Physical Properties of 4-Iodotoluene

4-Iodotoluene, also known as p-iodotoluene, is an aromatic organic compound that serves as a versatile intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^{[1][2]} Its physical characteristics are crucial for its handling, storage, and application in various chemical reactions.

Data Summary

The melting and boiling points of **4-Iodotoluene** have been reported across various sources. A summary of these values is presented below for easy comparison.

Physical Property	Reported Value(s)
Melting Point	32 - 36 °C[1][2]
	33 - 35 °C[3][4][5][6][7]
	35 °C[8][9]
Boiling Point	211.5 °C[3][5][6][7][9][10]
	210 - 212 °C[1][2]
	211 °C[8]

Experimental Protocols

The determination of melting and boiling points are fundamental laboratory techniques for the characterization and purity assessment of chemical compounds.[11][12][13]

2.1. Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[12] For a pure crystalline compound, this transition occurs over a narrow temperature range.[12] The presence of impurities typically lowers and broadens the melting point range.[12][13] A common method for determining the melting point is using a capillary tube apparatus.[12][14]

Methodology:

- **Sample Preparation:** A small amount of the solid **4-Iodotoluene** is finely ground into a powder.[14] This powder is then packed into a small capillary tube, which is sealed at one end.[12][15] The sample is compacted at the bottom of the tube.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[14][15] This assembly is then placed in a heating bath (such as an oil bath in a Thiele tube or a metal block in a Mel-Temp apparatus).[12][14]
- **Heating and Observation:** The heating bath is heated gradually.[14] For an unknown sample, a rapid initial heating can be performed to determine an approximate melting point.[14][16]

Subsequently, a new sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.[12][14]

- **Data Recording:** Two temperatures are recorded: the temperature at which the first droplet of liquid appears and the temperature at which the entire sample has completely melted.[14] This range is reported as the melting point.

2.2. Boiling Point Determination

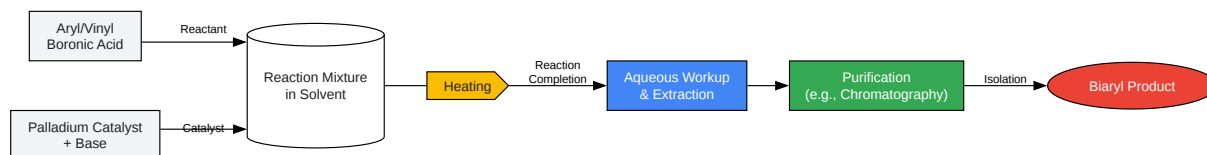
The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure, causing it to change from a liquid to a gas.[11][17]

Methodology:

- **Apparatus Setup:** A small amount of liquid **4-Iodotoluene** is placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.[11]
- **Heating:** The test tube assembly is attached to a thermometer and heated in a suitable bath.[11]
- **Observation:** As the liquid is heated, the air trapped in the capillary tube expands and escapes as bubbles. When the boiling point is reached, a continuous stream of bubbles will emerge from the capillary tube.[18]
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube.[18]

Application in Organic Synthesis: A Workflow Visualization

4-Iodotoluene is a key reagent in various cross-coupling reactions, such as the Suzuki-Miyaura and Sonogashira reactions.[6] These reactions are fundamental in the formation of carbon-carbon bonds, a critical step in the synthesis of many pharmaceutical compounds and complex organic molecules.[2] The following diagram illustrates a generalized workflow for a Suzuki-Miyaura cross-coupling reaction involving **4-Iodotoluene**.



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Caption: Generalized workflow of a Suzuki-Miyaura cross-coupling reaction.

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